"CAS number 161035-21-8"

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*N-[3-(1H-Imidazol-1-yl)propyl]prop-2-enamide*
CAS No.:	*161035-21-8*
Cat. No.:	*B2487317*

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The Definitive Technical Guide to N-[3-(1H-Imidazol-1-yl)propyl]acrylamide (CAS 161035-21-8): Design, Polymerization, and Application Workflows

Executive Summary

In the landscape of advanced biomaterials and stimuli-responsive polymers, the selection of the right functional monomer dictates the macroscopic behavior of the final construct. CAS 161035-21-8, chemically known as N-[3-(1H-Imidazol-1-yl)propyl]acrylamide (which we will refer to as NImPAm), is a highly specialized monomer bridging the robust, water-soluble polymerizability of an acrylamide backbone with the dynamic, stimuli-responsive nature of an imidazole pendant group[1].

As a Senior Application Scientist, I frequently utilize NImPAm in the design of next-generation drug delivery vehicles and self-healing hydrogels. The imidazole ring provides two critical chemical handles: a pH-responsive protonation site (pKa ~6.0) and a strong Lewis base for transition metal coordination. This whitepaper provides a comprehensive, field-proven guide to the physicochemical profiling, mechanistic utility, and experimental workflows associated with CAS 161035-21-8.

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Part 1: Physicochemical Profiling & Data Presentation

Before integrating NImPAm into a synthetic workflow, it is crucial to understand its molecular parameters. The propyl spacer between the acrylamide group and the imidazole ring provides sufficient steric flexibility, ensuring that the imidazole moiety remains accessible for protonation or metal binding even when sterically confined within a dense polymer backbone.

Table 1: Physicochemical Properties of CAS 161035-21-8[1][2]

Property	Value	Scientific Implication
Chemical Name	N-[3-(1H-Imidazol-1-yl)propyl]acrylamide	Contains both a polymerizable vinyl group and a functional heterocycle.
Molecular Formula	$C_9H_{13}N_3O$	-
Molecular Weight	179.22 g/mol	Low molecular weight facilitates rapid diffusion during bulk polymerization.
SMILES String	O=C(C=C)NCCCN1C=NC=C1	Useful for in silico molecular dynamics and docking simulations.
Purity (Commercial)	≥ 95%	Requires inhibitor removal (e.g., MEHQ) prior to living polymerization.
Storage Conditions	Sealed, Dry, 2-8°C	Prevents auto-polymerization and hydrolysis of the amide bond.
Topological Polar Surface Area	46.9 $Å^2$	Indicates moderate hydrophilicity, ensuring solubility in polar aprotic solvents (DMF, DMSO) and water.

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Part 2: Mechanistic Foundations (Why NImPAm?)

The integration of CAS 161035-21-8 into a polymer network is rarely arbitrary. It is chosen to exploit two specific mechanistic phenomena:

The "Proton Sponge" Effect for Endosomal Escape

In gene therapy, delivering nucleic acids (DNA/RNA) into the cytosol requires overcoming the endosomal barrier. When NImPAm is polymerized into a nanocarrier, the unprotonated imidazole rings maintain a compact, hydrophobic micellar core at physiological pH (7.4). Upon endocytosis, the endosomal pH drops (pH 5.0–6.5). The imidazole nitrogens (pKa ~6.0) rapidly protonate, acting as a massive "proton sponge." This buffering effect forces the endosomal ATPase pumps to continuously pump in protons, accompanied by an influx of chloride ions and water. The resulting osmotic pressure physically ruptures the endosome, releasing the therapeutic payload into the cytosol before lysosomal degradation can occur[3].

Dynamic Metal-Ligand Coordination for Self-Healing

The unshared electron pair on the sp^2-hybridized nitrogen of the imidazole ring is an excellent Lewis base. When exposed to transition metals like Zinc (Zn^{2+}) or Copper (Cu^{2+}), the imidazole groups form transient, reversible coordination complexes[4]. Because these non-covalent bonds can break under mechanical stress and autonomously reform when the stress is removed, poly(NImPAm) networks are highly sought after for self-healing hydrogels and wearable bioelectronics.

Part 3: Experimental Workflows & Self-Validating Protocols

To harness the properties of CAS 161035-21-8, precise synthetic control is mandatory. Conventional free radical polymerization yields high polydispersity (broad molecular weight distribution), which leads to unpredictable pharmacokinetics in vivo. Therefore, Reversible Addition-Fragmentation Chain Transfer (RAFT) polymerization is the gold standard[5].

Protocol A: RAFT Polymerization of CAS 161035-21-8

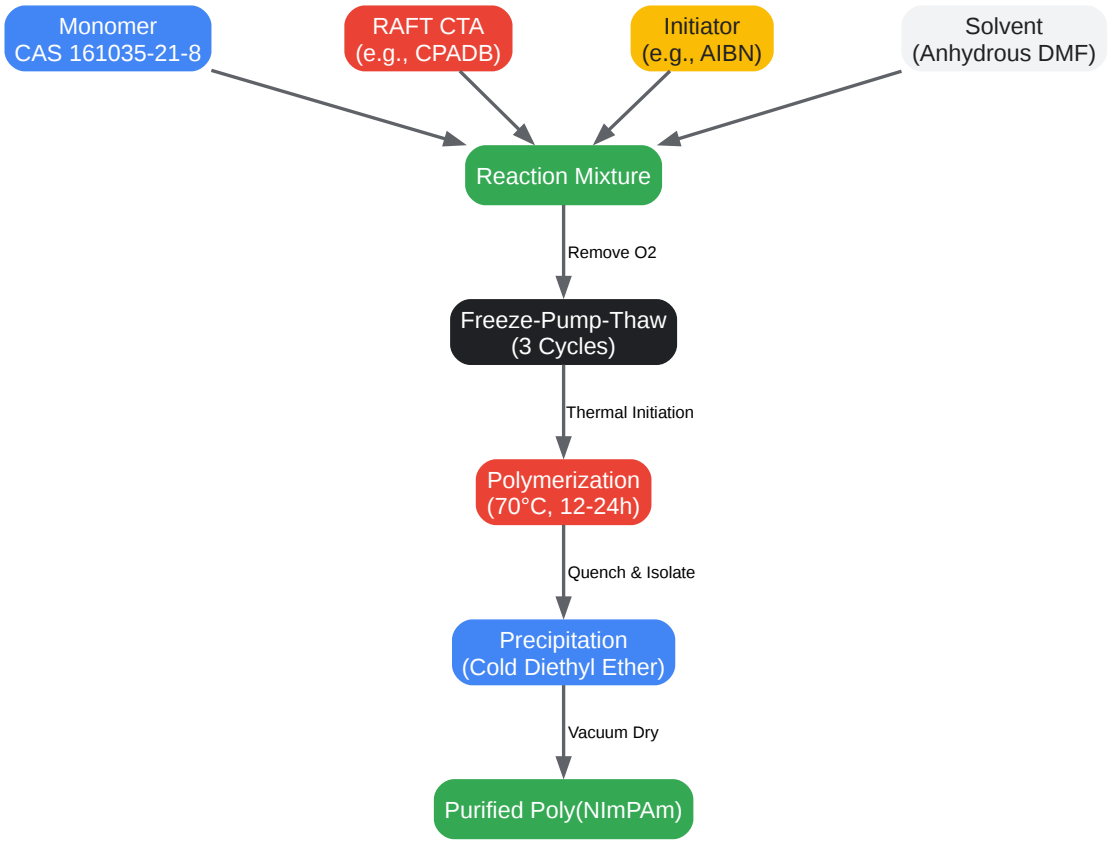
Objective: Synthesize a well-defined, low-polydispersity poly(NImPAm) homopolymer.

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Step-by-Step Methodology & Causality:

- Inhibitor Removal: Pass the NImPAm monomer through a basic alumina column.
  - Causality: Commercial monomers contain inhibitors (like hydroquinone) to prevent auto-polymerization during transit. Failing to remove them will quench the primary radicals, leading to failed initiation.
- Reaction Assembly: In a Schlenk flask, dissolve NImPAm (monomer), 4-Cyano-4-(phenylcarbonothioylthio)pentanoic acid (CPADB, the RAFT Chain Transfer Agent), and Azobisisobutyronitrile (AIBN, the initiator) in anhydrous DMF. Maintain a Monomer:CTA:Initiator molar ratio of 100:1:0.2.
  - Causality: The low initiator-to-CTA ratio ensures that the vast majority of polymer chains are initiated by the CTA, maintaining the "living" nature of the polymerization and ensuring uniform chain growth.
- Degassing (Freeze-Pump-Thaw): Submerge the flask in liquid nitrogen until frozen, apply high vacuum for 5 minutes, isolate the vacuum, and thaw in warm water. Repeat for 3 to 4 cycles.
  - Causality: Oxygen is a highly reactive diradical that will irreversibly terminate propagating carbon-centered radicals. This degassing method removes dissolved oxygen far more effectively than simple nitrogen bubbling.
- Thermal Initiation: Backfill the flask with Argon and immerse in an oil bath at 70°C for 16 hours.
- Quenching and Purification: Open the flask to air (to quench radicals) and precipitate the viscous solution dropwise into 500 mL of ice-cold diethyl ether.
  - Causality: Poly(NImPAm) is highly polar and insoluble in non-polar aliphatic ethers, whereas unreacted monomer and CPADB remain soluble. This phase-separation acts as a self-validating purification step. Recover the pinkish precipitate via centrifugation and dry under vacuum.

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Fig 1. Step-by-step RAFT polymerization workflow for CAS 161035-21-8.

Protocol B: Fabrication of a Zn^{2+}-Coordinated Self-Healing Hydrogel

Objective: Create a dynamically crosslinked hydrogel utilizing the imidazole pendant groups.

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Step-by-Step Methodology & Causality:

- Polymer Dissolution: Dissolve 10% (w/v) of the synthesized Poly(NImPAm) in deionized water. Ensure the pH is adjusted to ~7.5 using dilute NaOH.
    - Causality: At pH 7.5, the imidazole rings are fully deprotonated, ensuring the lone pair on the nitrogen is available to act as an electron donor for metal coordination.
- Metal Coordination: Slowly add a 0.5 M solution of Zinc Chloride ($ZnCl_2$) dropwise while vortexing, until a 1:4 molar ratio of Zn^{2+} to imidazole units is reached.
    - Causality: Zinc (Zn^{2+}) is a d^{10} closed-shell transition metal. It forms highly labile, tetrahedral coordination complexes with imidazole[4]. This lability is the exact physical mechanism that allows the hydrogel to self-heal; rigid, non-labile bonds (like those formed with Chromium) would fracture irreversibly under strain.
- Gelation Validation: The solution will rapidly undergo a sol-gel transition. To validate self-healing, bisect the hydrogel with a scalpel and press the two halves together for 60 seconds. The dynamic Zn-Imidazole bonds will migrate across the interface, restoring >90% of the material's original tensile strength.

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Fig 2. Mechanism of the proton sponge effect mediated by the imidazole pendant group.

Conclusion

CAS 161035-21-8 (NImPAm) is a highly versatile building block for advanced macromolecular engineering. By understanding the thermodynamic causality behind its pH-responsiveness and

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metal-ligand coordination kinetics, researchers can engineer highly sophisticated, self-validating smart materials for the next generation of nanomedicine and tissue engineering.

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- To cite this document: BenchChem. ["CAS number 161035-21-8"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2487317/docs#cas-number-161035-21-8]

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